

Operational Guide: Proper Disposal & Handling of 2-bromo-N-(cyclohexylmethyl)acetamide[1][2]

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Compound of Interest

Compound Name:	2-bromo-N-(cyclohexylmethyl)acetamide
CAS No.:	895244-78-7
Cat. No.:	B1375154

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Executive Summary & Chemical Profile

2-bromo-N-(cyclohexylmethyl)acetamide is an

-haloacetamide, a class of chemicals characterized by a highly electrophilic carbon-halogen bond adjacent to a carbonyl group.[1] Unlike generic organic waste, this compound functions as a potent alkylating agent.[1]

In a biological context, the electrophilic

-carbon can irreversibly alkylate DNA or protein residues (specifically cysteine thiols and histidine imidazoles), leading to cytotoxicity or sensitization.[1] Therefore, disposal protocols must prioritize nucleophilic deactivation or high-temperature destruction to prevent environmental persistence or downstream biological harm.[1]

Chemical Identity & Hazard Matrix

Property	Specification	Operational Implication
Functional Class	-Haloacetamide	Potent Electrophile (Alkylating Agent)
Physical State	Solid (typically)	Dust inhalation risk; requires particular spill management. [2]
Lipophilicity	High (Cyclohexyl group)	Enhanced skin absorption compared to simple acetamides.
Reactivity	Reacts with Nucleophiles	Can be chemically quenched (see Section 3).
Primary Hazard	Skin/Eye Irritant, Sensitizer	Do not dispose of in general trash. [1] [3]

Waste Stream Classification

Regulatory compliance requires accurate characterization. As this specific compound is not listed on the EPA "P" or "U" lists (RCRA), it defaults to a characteristic waste or a "Not Otherwise Specified" (N.O.S.)[\[1\]](#) classification based on its toxicity profile.[\[4\]](#)

Recommended Waste Codes (US RCRA / EU CLP)

- Primary Stream: Halogenated Organic Waste.[\[5\]](#)
- US RCRA Code:D003 (Reactive) is possible if highly unstable, but typically falls under Hazardous Waste, Solid, N.O.S. for lab-scale disposal.[\[1\]](#)
- Segregation: Must be kept separate from strong bases (exothermic polymerization/hydrolysis risk) and oxidizers.

Protocol: Chemical Deactivation (Quenching)

Use this protocol for cleaning spills, deactivating glassware residues, or pre-treating small quantities before disposal.[\[1\]](#) Do not use this for bulk waste unless authorized by your facility's safety officer.

The Principle: We utilize the chemical's electrophilicity against itself. By introducing a "soft" nucleophile (Sodium Thiosulfate), we displace the Bromine atom, converting the toxic alkyl bromide into a benign Bunte salt (water-soluble thiosulfate ester).[1]

The "Thiosulfate Quench" Procedure[1]

Reagents:

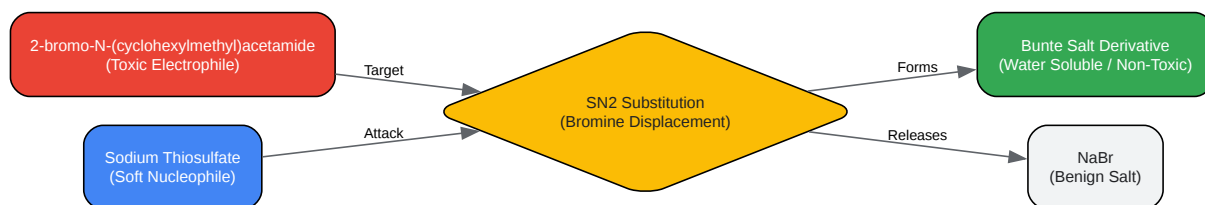
- Sodium Thiosulfate (), 10% aqueous solution.
- Sodium Bicarbonate (), solid or saturated solution (to maintain pH).

Step-by-Step:

- Preparation: Dissolve the residue or spill in a minimal amount of acetone or ethanol (if not already in solution).
- Activation: Add the 10% Sodium Thiosulfate solution (Excess: ~20 molar equivalents relative to the bromide).
- Buffering: Add Sodium Bicarbonate to ensure the solution remains slightly alkaline (pH 8-9).
Rationale: Prevents the decomposition of thiosulfate into sulfur dioxide.
- Reaction Time: Stir or let stand for 24 hours. The solution should turn from a potential irritant to a water-soluble salt mixture.
- Verification: Check pH. If acidic, neutralize.[1][6]
- Final Disposal: The resulting mixture is now a non-alkylating aqueous waste (high COD). Dispose of via the Aqueous Chemical Waste stream (do not pour down the drain without EHS approval).

Deactivation Mechanism

The following diagram illustrates the transition from Toxic Electrophile to Benign Salt:

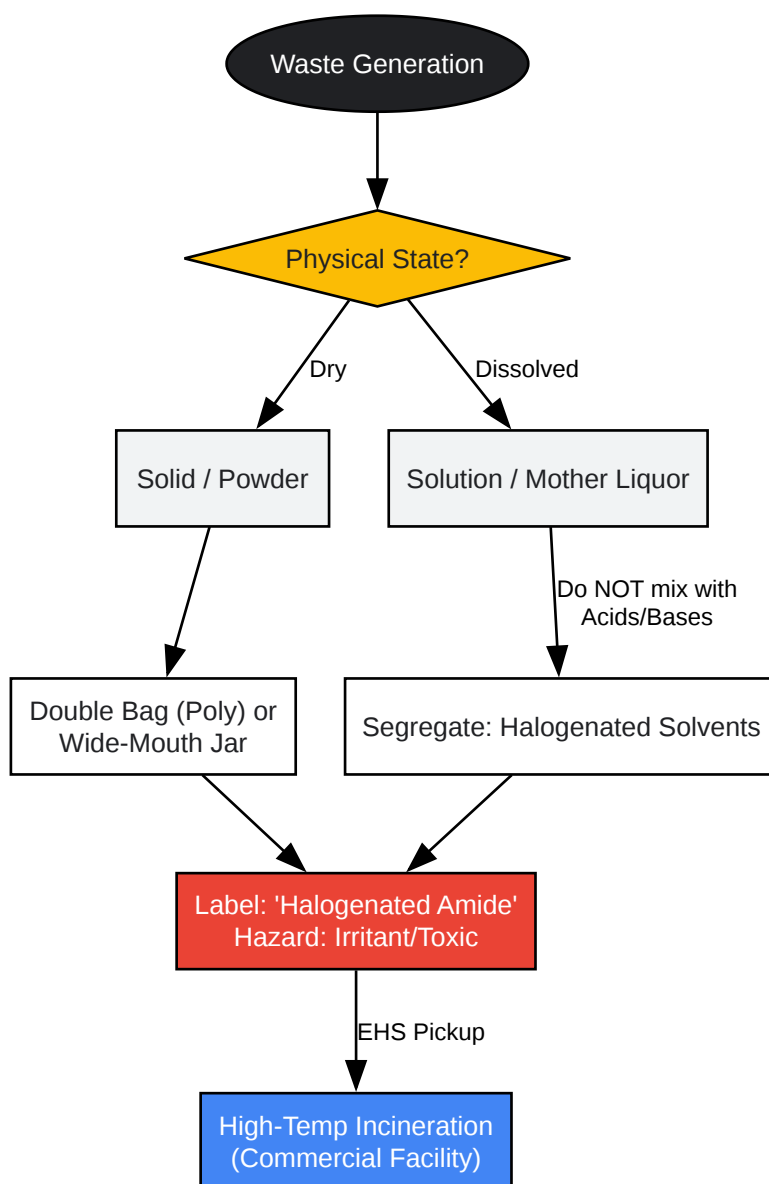


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Figure 1: Nucleophilic substitution mechanism converting the alkylating bromide into a stable thiosulfate ester.

Operational Disposal Workflow

For standard laboratory operations, follow this decision logic to ensure compliance and safety.



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Figure 2: Decision tree for segregating and packaging waste based on physical state.

Emergency Spill Response

Scenario: A 5g container of solid **2-bromo-N-(cyclohexylmethyl)acetamide** drops and shatters.

- Evacuate & PPE: Clear the immediate area. Don Nitrile gloves (double gloved), safety goggles, and a lab coat.[1] If powder is airborne, use an N95 or P100 respirator.[1]

- Containment: Cover the spill gently with vermiculite or spill pads to prevent dust dispersion. Do not dry sweep.[\[3\]](#)
- Deactivation (In-Situ):
 - Wet the spill area slightly with the Sodium Thiosulfate solution (described in Section 3) to suppress dust and initiate quenching.
- Cleanup: Scoop the wet slurry into a hazardous waste container.
- Surface Decontamination: Wipe the surface 3 times with a soap/water solution, followed by an ethanol wipe.
- Disposal: Label the waste container as "Debris contaminated with Halogenated Amides."

References

- National Research Council (US) Committee on Prudent Practices in the Laboratory. (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards, Updated Version. National Academies Press. [\[Link\]](#)
- U.S. Environmental Protection Agency. (2024). Define Hazardous Waste: Listed and Characteristic Wastes (40 CFR Part 261). EPA.gov. [\[Link\]](#)
- Lunn, G., & Sansone, E. B. (1994).[\[1\]](#) Destruction of Hazardous Chemicals in the Laboratory. Wiley-Interscience. (Referencing standard protocols for alkylating agent deactivation).
- PubChem. (2025). Compound Summary: 2-Bromoacetamide (Analogous Reactivity Profile). National Library of Medicine. [\[Link\]](#)

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Sources

- [1. rcrainfo.epa.gov \[rcrainfo.epa.gov\]](https://www.rcrainfo.epa.gov)
- [2. pim-resources.coleparmer.com \[pim-resources.coleparmer.com\]](https://pim-resources.coleparmer.com)
- [3. Hazardous Waste Disposal Guide - Research Areas | Policies \[policies.dartmouth.edu\]](https://policies.dartmouth.edu)
- [4. fishersci.com \[fishersci.com\]](https://fishersci.com)
- [5. epa.vic.gov.au \[epa.vic.gov.au\]](https://epa.vic.gov.au)
- [6. ehs.wisc.edu \[ehs.wisc.edu\]](https://ehs.wisc.edu)
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